

Proper Disposal of Divitren (Diclofenac): A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Divitren

Cat. No.: B12753963

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Audience: Researchers, scientists, and drug development professionals.

This document provides essential safety and logistical information for the proper disposal of **Divitren**, professionally recognized as Diclofenac. Adherence to these procedural guidelines is critical for ensuring laboratory safety, environmental protection, and regulatory compliance. Diclofenac is classified as a hazardous waste due to its toxicity to humans and aquatic life.^[1]^[2]^[3] Improper disposal can lead to environmental contamination and significant harm to wildlife.^[2]^[3]^[4]

Immediate Safety and Handling Protocols

Before beginning any disposal procedure, it is crucial to be familiar with the immediate safety precautions for handling Diclofenac. All handling and disposal procedures should be performed in a well-ventilated area, preferably within a chemical fume hood, while wearing appropriate Personal Protective Equipment (PPE).

Personal Protective Equipment (PPE):

- Eye/Face Protection: Tightly fitting safety goggles or a face shield.
- Skin Protection: Chemical-resistant gloves (e.g., nitrile) and a lab coat.
- Respiratory Protection: Use a NIOSH-approved respirator if there is a risk of inhaling dust or aerosols.

Quantitative Hazard Data for Diclofenac

The following table summarizes key quantitative hazard data for Diclofenac, extracted from safety data sheets.

Hazard Metric	Value	Species	Reference
Acute Oral Toxicity (LD50)	53 mg/kg	Rat	[5]
95 mg/kg	Mouse	[5]	
157 mg/kg	Rabbit	[5]	
GHS Hazard Classifications	Acute toxicity, Oral (Category 3)	-	[1]
Reproductive toxicity (Category 2)	-	[1]	
Specific target organ toxicity, repeated exposure (Category 1)	-	[1]	
Skin irritation (Category 2)	-	[1]	
Eye irritation (Category 2A)	-	[1]	
Hazardous to the aquatic environment, long-term (Category 2)	-	[1]	

Experimental Protocol for Divitren (Diclofenac) Disposal

This protocol outlines the step-by-step procedure for the safe disposal of Diclofenac waste in a laboratory setting.

1. Waste Identification and Segregation:

- Identify all waste streams containing Diclofenac. This includes:
 - Unused or expired pure Diclofenac powder.
 - Aqueous and organic solutions containing Diclofenac.
 - Contaminated labware (e.g., vials, pipettes, glassware).
 - Contaminated PPE and cleaning materials (e.g., gloves, absorbent pads).
- Segregate Diclofenac waste from other laboratory waste streams. Do not mix with non-hazardous waste.

2. Waste Containment and Labeling:

- Use dedicated, leak-proof, and clearly labeled hazardous waste containers.
- For solid waste (pure compound, contaminated materials), use a securely sealed container.
- For liquid waste, use a compatible, sealed container. Do not overfill.
- Label the container clearly with "Hazardous Waste - Diclofenac" and include the appropriate hazard symbols (e.g., toxic, environmental hazard).

3. Disposal of Different Waste Forms:

- Pure Diclofenac Powder:
 - Carefully transfer the powder into the designated solid hazardous waste container inside a chemical fume hood to avoid generating dust.
- Diclofenac Solutions:
 - Pour aqueous or organic solutions containing Diclofenac into the designated liquid hazardous waste container.

- Do not dispose of Diclofenac solutions down the drain.^{[1][6]} This is prohibited as wastewater treatment plants cannot fully remove it, leading to environmental contamination.^{[2][4]}
- Contaminated Labware:
 - Rinse contaminated glassware with a suitable solvent (e.g., ethanol or acetone) and collect the rinsate as hazardous liquid waste.
 - Dispose of the rinsed glassware in a designated container for contaminated labware.
 - Single-use plastics that have come into contact with Diclofenac should be placed in the solid hazardous waste container.
- Contaminated PPE and Debris:
 - Place all used gloves, absorbent pads, and other contaminated materials directly into the solid hazardous waste container.

4. Spill Management:

- In case of a spill, evacuate the area if necessary and ensure proper ventilation.
- Wearing appropriate PPE, contain the spill with an inert absorbent material (e.g., vermiculite, sand).
- Carefully collect the absorbed material using non-sparking tools and place it into a sealed, labeled hazardous waste container.
- Clean the spill area with a suitable solvent and collect the cleaning materials as hazardous waste.

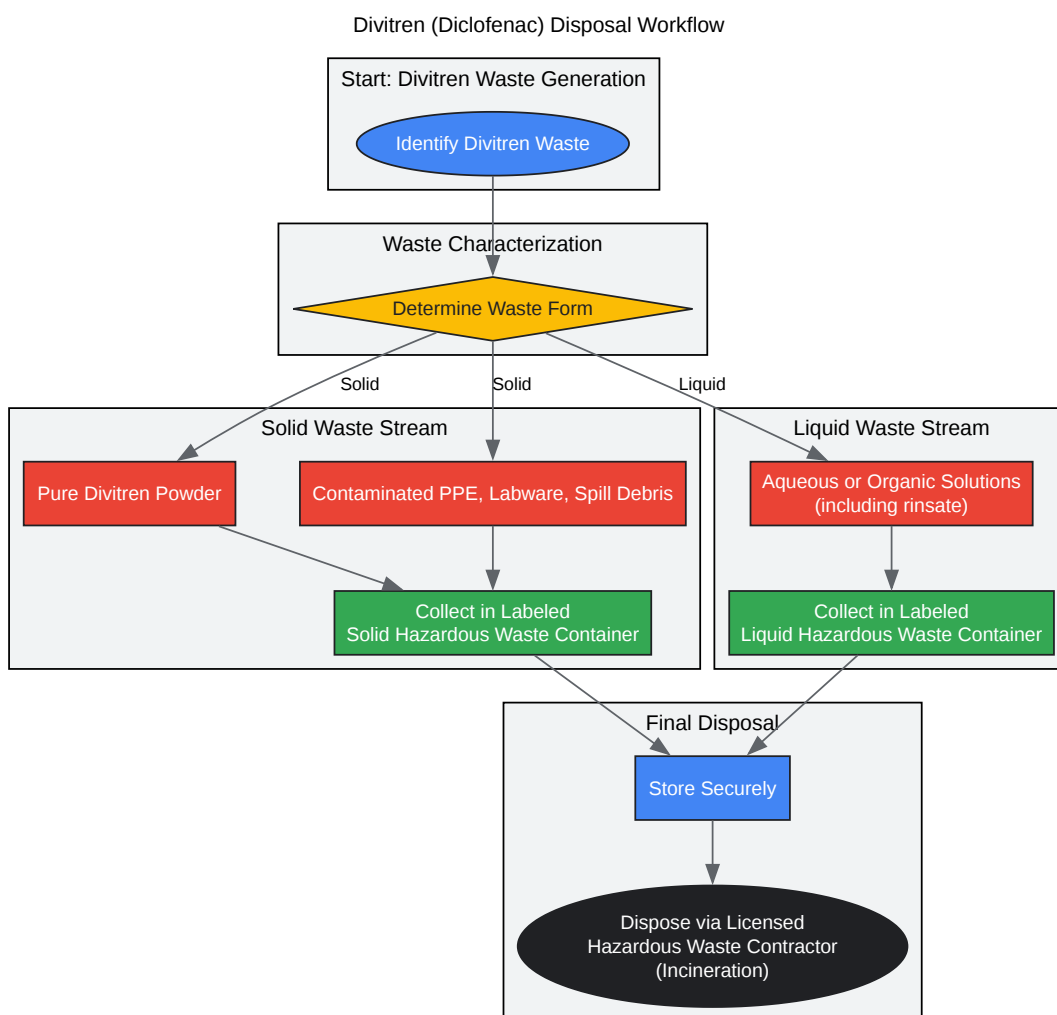
5. Final Disposal:

- Store the sealed and labeled hazardous waste containers in a designated, secure area away from incompatible materials.

- Arrange for pickup and disposal by a licensed hazardous waste management company.[7]
Diclofenac waste must be incinerated at a permitted facility.[6]
- Maintain a detailed inventory of the hazardous waste generated and disposed of, in accordance with institutional and regulatory requirements.

Divitren (Diclofenac) Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of Diclofenac and associated materials.



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Caption: Workflow for the proper segregation and disposal of **Divitren** (Diclofenac) waste.

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